

# H-D-Asp(OMe)-OMe.HCl molecular formula and molecular weight

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## Compound of Interest

Compound Name: *H-D-Asp(OMe)-OMe.HCl*

Cat. No.: B613123

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## Technical Data Sheet: H-D-Asp(OMe)-OMe.HCl

Audience: Researchers, scientists, and drug development professionals.

This document provides core physicochemical properties of **H-D-Asp(OMe)-OMe.HCl**, an aspartic acid derivative. The data presented is essential for researchers in fields such as peptide synthesis and medicinal chemistry.

## Physicochemical Properties

The fundamental molecular characteristics of **H-D-Asp(OMe)-OMe.HCl** are summarized below.

Property	Value
Molecular Formula	C6H12ClNO4[1]
Molecular Weight	197.62 g/mol [1][2][3]
CAS Number	69630-50-8[1][3][4]

## Compound Identity

- Synonyms: D-Aspartic acid dimethyl ester hydrochloride[2]
- Appearance: White to off-white solid[1][3]

**H-D-Asp(OMe)-OMe.HCl** is a derivative of the amino acid aspartic acid and is utilized in various research applications, including as a building block in peptide synthesis.[1]

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. echemi.com [echemi.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. peptide.com [peptide.com]
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